

A Comparative Guide to the Quantitative Analysis of Synthetic Cathinones in Serum

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Compound of Interest

Compound Name: 3,4-Methylenedioxy PV9
hydrochloride

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This guide provides a comparative overview of validated quantitative methods for the analysis of synthetic cathinones in serum, with a focus on 3,4-Methylenedioxypyrovalerone (MDPV) and 3,4-Methylenedioxymethamphetamine (MDMA) as representative analytes. Due to a lack of specific validated methods for 3,4-Methylenedioxy-PV9 (MDPV9), this document leverages data from these closely related and well-studied compounds to provide a relevant and informative comparison. The methodologies and performance data presented are drawn from various scientific studies to offer a comprehensive resource for researchers in toxicology, pharmacology, and drug development.

General Workflow for Quantitative Method Validation

The following diagram illustrates a typical workflow for the validation of a quantitative analytical method for psychoactive substances in a biological matrix like serum.



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